

Physical and chemical properties of 3-Propylpyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Propylpyridine

Cat. No.: B1594628

[Get Quote](#)

An In-depth Technical Guide to **3-Propylpyridine**: Properties, Synthesis, and Applications

Abstract

This technical guide provides a comprehensive overview of **3-Propylpyridine** (CAS No: 4673-31-8), a key heterocyclic building block relevant to researchers, scientists, and professionals in drug development. The document delineates its fundamental physical and chemical properties, offers insights into its spectroscopic signature, and outlines robust analytical methodologies for its characterization. Furthermore, this guide discusses plausible synthetic strategies, its known applications, and critical safety protocols for handling. The content is structured to deliver both foundational knowledge and practical insights, ensuring a thorough understanding of this important chemical entity.

Introduction

3-Propylpyridine is an aromatic heterocyclic compound belonging to the pyridine family. Structurally, it consists of a pyridine ring substituted with a propyl group at the third position.^[1] ^[2] Pyridine and its derivatives are ubiquitous scaffolds in medicinal chemistry, agrochemicals, and materials science due to their unique electronic properties, hydrogen bonding capabilities, and metabolic stability. **3-Propylpyridine**, specifically, serves as a valuable intermediate and building block in the synthesis of more complex molecules.^[3] Its moderate lipophilicity, conferred by the propyl side chain, combined with the basic nitrogen atom of the pyridine ring, makes it an interesting moiety for modulating the physicochemical properties of target

compounds in drug discovery. This guide aims to consolidate the available technical data on **3-Propylpyridine** to support its effective use in research and development.

Physicochemical and Spectroscopic Profile

A precise understanding of a compound's physical and chemical properties is foundational to its application in any scientific endeavor. These properties dictate its behavior in different solvents, its reactivity, and the appropriate methods for its analysis and purification.

Identification and Core Properties

The fundamental identifiers and physical constants for **3-Propylpyridine** are summarized below. These values are critical for everything from reaction setup to analytical method development.

Table 1: Physicochemical Properties of **3-Propylpyridine**

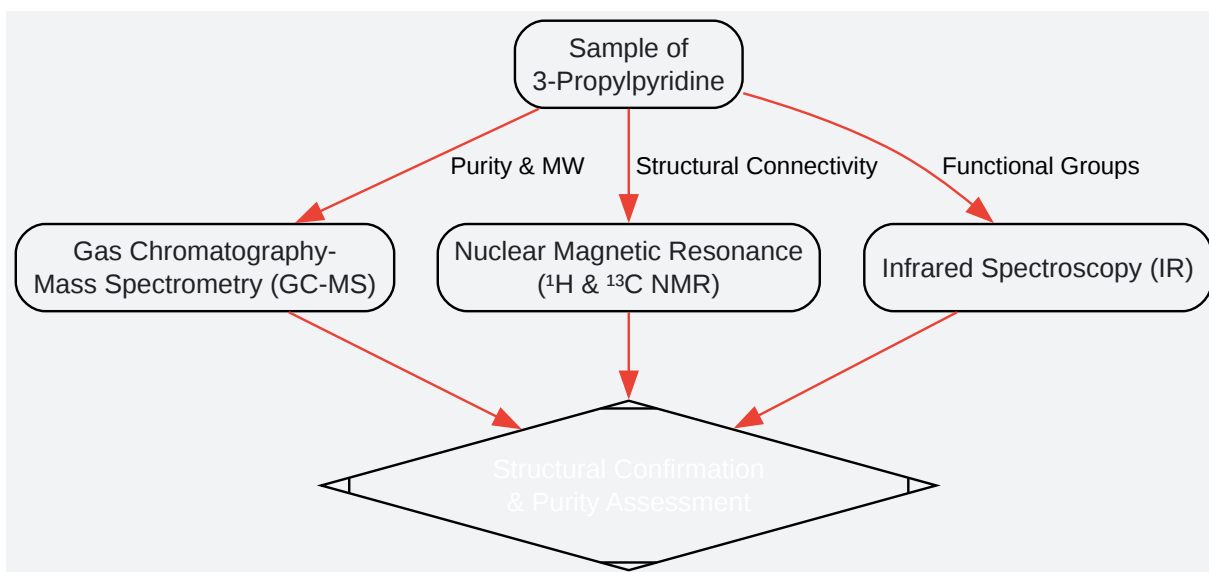
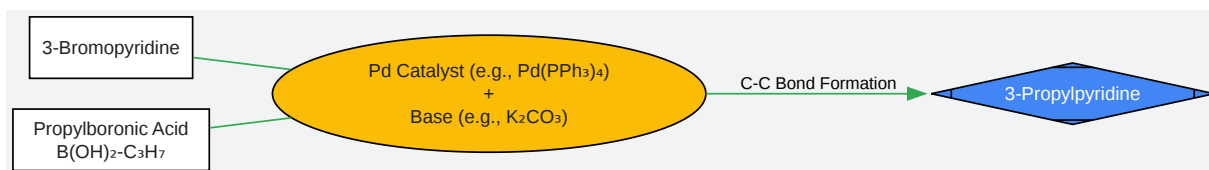
Property	Value	Source(s)
IUPAC Name	3-propylpyridine	[1]
Synonyms	1-(3-Pyridyl)propane, 3-(n-Propyl)pyridine	[1] [2] [4]
CAS Number	4673-31-8	[1] [2] [4]
Molecular Formula	C ₈ H ₁₁ N	[1] [4]
Molecular Weight	121.18 g/mol	[1] [3] [4]
Appearance	Colorless to pale yellow clear liquid	[5]
Boiling Point	186-187 °C (at 760 mmHg)	[4] [5] [6]
Density	0.9264 g/cm ³ (at 20 °C)	[4] [7]
Refractive Index	1.493 - 1.499 (at 20 °C)	[5]
Flash Point	64.44 °C (148.00 °F)	[5] [8]
pKa (Strongest Basic)	5.56 ± 0.10 (Predicted)	[7] [9]
logP (Octanol/Water)	2.27 - 2.36 (Predicted/Estimated)	[5] [9]
Water Solubility	~20-26 g/L (Predicted/Estimated)	[5] [9]

| Other Solubilities | Soluble in alcohol [\[5\]](#)[\[10\]](#) |

Note: A melting point of 163 °C appears in some databases[\[4\]](#)[\[7\]](#); however, this is inconsistent with its liquid state at room temperature and is likely erroneous.

Molecular Structure

The structure of **3-Propylpyridine** is fundamental to its chemical behavior, influencing its polarity, reactivity, and steric profile.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Propylpyridine | $C_8H_{11}N$ | CID 78405 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pyridine, 3-propyl- [webbook.nist.gov]
- 3. 3-Propylpyridine_TargetMol [targetmol.com]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. 3-propyl pyridine, 4673-31-8 [thegoodscentcompany.com]
- 6. bocsci.com [bocsci.com]

- 7. 3-PROPYLPYRIDINE CAS#: 4673-31-8 [m.chemicalbook.com]
- 8. 3-propyl pyridine | CAS#:4673-31-8 | Chemsrce [chemsrc.com]
- 9. Showing Compound 3-Propylpyridine (FDB005085) - FooDB [foodb.ca]
- 10. synerzine.com [synerzine.com]
- To cite this document: BenchChem. [Physical and chemical properties of 3-Propylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594628#physical-and-chemical-properties-of-3-propylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com